A-Comprehensive-Guide-to-Diphenyl-Phosphate-d10-for-Advanced-Research-Applications

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Compound of Interest	
Compound Name:	*Diphenyl Phosphate-d10*
CAS No.:	*1477494-97-5*
Cat. No.:	*B590401*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Section 1: Core Compound Identification and Properties

Diphenyl Phosphate-d10 is the deuterated analogue of Diphenyl Phosphate (DPhP), where the ten hydrogen atoms on the two phenyl rings have been replaced by deuterium. This isotopic labeling is fundamental to its primary application as an internal standard in mass spectrometry-based analytical methods.

Molecular Structure and Identification

The foundational step in utilizing any chemical standard is the precise confirmation of its identity.

- Chemical Name: bis(2,3,4,5,6-pentadeuteriophenyl) hydrogen phosphate

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- CAS Number: 1477494-97-5[1][2]
- Synonyms: Phosphoric Acid Diphenyl Ester-d10, Diphenyl Hydrogen Phosphate-d10, DPhP-d10[1][2]

Molecular Structure:

Caption: Molecular structure of **Diphenyl Phosphate-d10**.

Physicochemical Data

A summary of the key quantitative data for **Diphenyl Phosphate-d10** is presented below, contrasted with its non-deuterated counterpart for clarity.

Property	Diphenyl Phosphate-d10	Diphenyl Phosphate (Unlabeled)
Molecular Formula	$C_{12}HD_{10}O_4P$[1][2][3]	$C_{12}H_{11}O_4P$[4]
Molecular Weight	260.25 g/mol [1][2][3]	250.19 g/mol [4][5]
Appearance	White to Light Brown Solid[1][2]	White crystalline powder[6]
Purity	Typically ≥98% isotopic enrichment[7]	≥99%[8]
Storage Conditions	2-8°C, under inert atmosphere[1][2]	Room Temperature

Section 2: The Scientific Rationale for Isotopic Labeling

The deliberate incorporation of deuterium into the Diphenyl Phosphate structure is a cornerstone of its utility in quantitative analysis. Understanding the "why" behind this choice is crucial for any researcher designing robust analytical methods.

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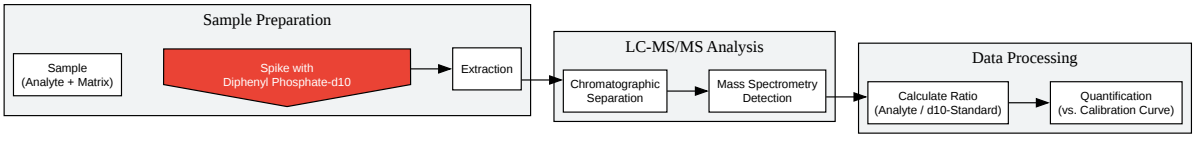
The Principle of Isotope Dilution Mass Spectrometry (IDMS)

Isotope Dilution Mass Spectrometry is a gold-standard technique for quantification. Deuterated standards are the lynchpin of this methodology.

- Co-elution and Co-ionization: **Diphenyl Phosphate-d10** is chemically identical to the native DPhP, meaning it behaves almost identically during chromatographic separation and ionization in a mass spectrometer.[7][9] This ensures that any variations in sample preparation, injection volume, or instrument response affect both the analyte and the internal standard equally.[7][9]

- Correction for Matrix Effects: Biological and environmental samples are complex matrices that can suppress or enhance the ionization of a target analyte, leading to inaccurate quantification.[10][11] Because the deuterated standard experiences the same matrix effects as the native analyte, the ratio of their signals remains constant, allowing for accurate correction.[9][10]

- Enhanced Accuracy and Precision: By compensating for variations throughout the analytical process, deuterated internal standards significantly improve the accuracy, precision, and reproducibility of quantitative results.[7][9] This is a critical requirement for regulatory submissions in drug development and for high-impact environmental monitoring studies.



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Caption: Workflow of Isotope Dilution Mass Spectrometry.

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Section 3: Applications in Research and Development

Diphenyl Phosphate-d10 serves as an indispensable tool in various scientific disciplines, primarily driven by the widespread presence of its parent compounds in the environment and their relevance in toxicology.

Environmental Monitoring and Human Biomonitoring

Diphenyl Phosphate is a major metabolite of several organophosphate flame retardants (OPFRs), such as Triphenyl Phosphate (TPhP) and 2-Ethylhexyl diphenyl phosphate.[1][6] These compounds are ubiquitous in consumer products, leading to chronic human exposure and environmental contamination.[12][13]

- Analyte of Interest: Researchers measure DPhP in various matrices (e.g., water, soil, dust, urine, blood) to assess exposure to OPFRs.[14][15][16]
- Role of DPhP-d10: In these studies, a known quantity of DPhP-d10 is added to each sample at the beginning of the extraction process. Its recovery and signal in the mass spectrometer are used to accurately quantify the concentration of the native DPhP that was originally present in the sample.

Drug Metabolism and Pharmacokinetic (DMPK) Studies

In the development of drugs that may have a phosphate ester-based structure, understanding their metabolic fate is crucial. If a drug candidate is metabolized to DPhP, a validated analytical method for its quantification in biological fluids is required. DPhP-d10 would be the ideal internal standard for such assays, ensuring the high level of accuracy demanded by regulatory agencies like the FDA and EMA.[7]

Section 4: Experimental Protocol: Quantification of Diphenyl Phosphate in Aqueous Samples

This section provides a detailed, self-validating protocol for the analysis of DPhP in water samples using Solid-Phase Extraction (SPE) and LC-MS/MS, with **Diphenyl Phosphate-d10** as the internal standard.

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Materials and Reagents

- **Diphenyl Phosphate-d10** solution (e.g., 100 µg/mL in methanol)
- Unlabeled Diphenyl Phosphate standard
- HPLC-grade water, methanol, and acetonitrile
- Formic acid
- Oasis HLB SPE cartridges
- Glass vials and syringes

Step-by-Step Methodology

- Preparation of Standards and Spiking Solutions:
  - Prepare a stock solution of unlabeled DPhP in methanol.
  - Create a series of calibration standards by diluting the stock solution.
  - Prepare an internal standard (IS) spiking solution of **Diphenyl Phosphate-d10** at a fixed concentration (e.g., 50 ng/mL) in methanol.
- Sample Preparation and Extraction:
  - To a 10 mL water sample, add 100 µL of the DPhP-d10 IS spiking solution. This ensures the IS is present throughout the entire extraction process.
  - Condition the SPE cartridge with 5 mL of methanol followed by 5 mL of HPLC-grade water.
  - Load the spiked water sample onto the SPE cartridge at a slow, steady flow rate.
  - Wash the cartridge with 5 mL of 5% methanol in water to remove interferences.
  - Elute the analyte and internal standard with 5 mL of methanol into a clean collection tube.
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.

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- Reconstitute the residue in 1 mL of the mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid).

- LC-MS/MS Analysis:
  - Chromatographic Separation: Use a C18 reverse-phase column to separate DPhP from other matrix components.
  - Mass Spectrometry Detection: Operate the mass spectrometer in negative ion mode using Multiple Reaction Monitoring (MRM).
    - MRM Transition for DPhP: Monitor the transition from the precursor ion to a specific product ion.
    - MRM Transition for DPhP-d10: Monitor the corresponding mass-shifted transition for the deuterated internal standard.
- Data Analysis and Quantification:
  - For each sample and calibration standard, calculate the peak area ratio of the DPhP to the DPhP-d10.
  - Construct a calibration curve by plotting the peak area ratios of the standards against their known concentrations.
  - Determine the concentration of DPhP in the unknown samples by interpolating their peak area ratios from the calibration curve.

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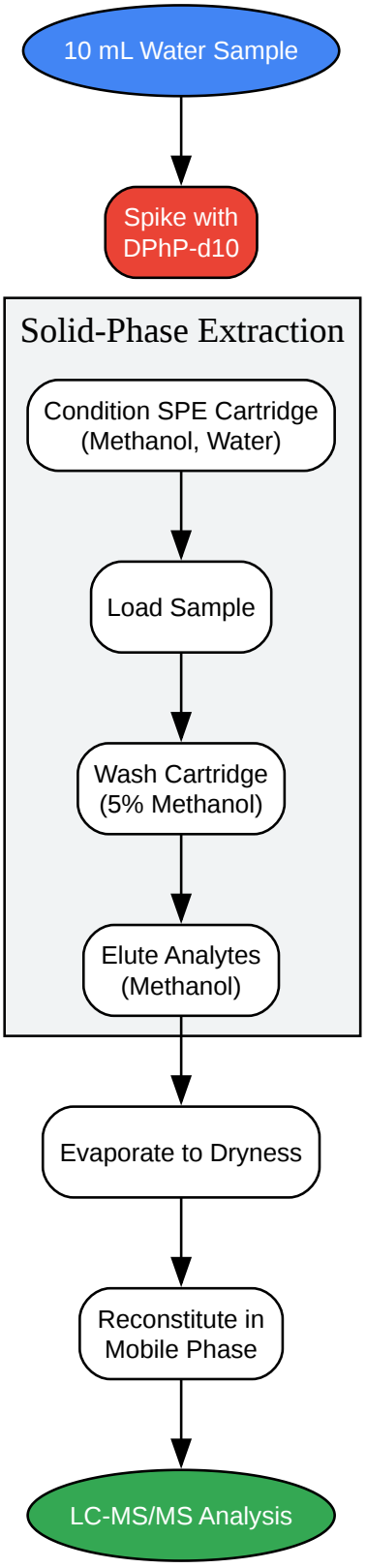

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Caption: Solid-Phase Extraction (SPE) workflow for DPhP analysis.

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Section 5: Synthesis and Quality Control

While end-users typically purchase **Diphenyl Phosphate-d10**, understanding its synthesis provides valuable context. The general approach involves the reaction of deuterated phenol (phenol-d6) with a phosphorylating agent like phosphorus oxychloride ($POCl_3$) or diphenyl chlorophosphate.[17][18]

General Synthetic Scheme: $2\ (C_6D_5OH) + POCl_3 \rightarrow (C_6D_5O)_2PO(OH) + 2\ HCl$

The critical aspect for researchers is the quality control performed by the supplier. A Certificate of Analysis should always be requested and reviewed, confirming:

- Chemical Purity: Assessed by techniques like HPLC or GC.
- Isotopic Enrichment: Determined by mass spectrometry, ensuring a high percentage of deuteration (typically >98%) to minimize signal interference from unlabeled species.[7]

Section 6: Conclusion

Diphenyl Phosphate-d10 is more than just a deuterated molecule; it is a key enabler of high-fidelity quantitative science. Its role as an internal standard is fundamental to generating reliable and reproducible data in fields ranging from environmental science to pharmaceutical development. By providing a mechanism to correct for inevitable analytical variability, it allows researchers to have confidence in their results, a cornerstone of scientific integrity. The protocols and principles outlined in this guide serve as a foundation for the effective implementation of this vital analytical tool.

References

- Pharmaffiliates. 1477494-97-5| Chemical Name : **Diphenyl Phosphate-d10**. [Link]
- GSRS. DIPHENYL PHOSPHATE. [Link]
- Department of Toxic Substances Control. Sample Preparation for the Analysis of Organophosphate and Brominated Flame Retardants in Consumer Products Using Sonication. [Link]
- ResolveMass Laboratories Inc. Deuterated Standards for LC-MS Analysis. [Link]

© 2026 BenchChem. All rights reserved.

- PubMed. Assessment of impacts of diphenyl phosphate on groundwater and near-surface environments: Sorption and toxicity. [Link]
- Australian Industrial Chemicals Introduction Scheme (AICIS). Triphenyl phosphate and diphenyl phosphate - Evaluation statement - 26 June 2023. [Link]
- Cellular Technology International. THE IDENTIFICATION AND QUANTIFICATION OF ORGANOPHOSPHATE FLAME RETARDANTS IN RAW MATERIALS UTILIZED IN POLYURETHANE PRODUCTION. [Link]
- South American Journal of Clinical Research. A REVIEW: USE OF DEUTERATED INTERNAL STANDARDS IN MASS SPECTOMETRY TECHNIQUES. [Link]
- GOV.UK. Environmental risk evaluation report: Cresyl diphenyl phosphate (CAS no. 26444-49-5). [Link]
- ResearchGate. Determination of organophosphorus fire retardants and plasticizers in wastewater samples using MAE-SPME with GC-ICPMS and GC-TOFMS detection. [Link]
- Google Patents.
- ResearchGate. Evaluation of a Deuterium-Labeled Internal Standard for the Measurement of Sirolimus by High-Throughput HPLC Electrospray Ionization Tandem Mass Spectrometry. [Link]
- PubMed Central. Fast and Environment-Friendly GC-MS Method for Eleven Organophosphorus Flame Retardants in Indoor Air, Dust, and Skin Wipes. [Link]
- ACS Publications. Fate and metabolism of isopropylphenyl diphenyl phosphate in freshwater sediments. [Link]
- American Association for Clinical Chemistry. Do deuterium labeled internal standards correct for matrix effects in LC-MS/MS assays?. [Link]
- ScholarWorks. METHOD DEVELOPMENT FOR THE DETECTION OF ORGANOPHOSPHATE FLAME RETARDANTS AND POLYBROMINATED DIPHENYL ETHERS IN CONSUMER PRODUCTS. [Link]

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- PubMed. Life Cycle Exposure to Environmentally Relevant Concentrations of Diphenyl Phosphate (DPhP) Inhibits Growth and Energy Metabolism of Zebrafish in a Sex-Specific Manner. [Link]
- ACS Publications. Comprehensive Internal Standards for Hydrogen–Deuterium Exchange Mass Spectrometry. [Link]
- Google Patents.

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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. achemtek.com [achemtek.com]
- 3. Diphenyl Phosphate-d10 | CAS 838-85-7 (unlabeled) | SCBT - Santa Cruz Biotechnology [scbt.com]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. Diphenyl phosphate | TargetMol [targetmol.com]
- 6. Diphenyl phosphate | 838-85-7 [chemicalbook.com]
- 7. resolvemass.ca [resolvemass.ca]
- 8. ジフェニル ホスファート 99% | Sigma-Aldrich [sigmaaldrich.com]
- 9. texilajournal.com [texilajournal.com]
- 10. researchgate.net [researchgate.net]
- 11. myadlm.org [myadlm.org]
- 12. digitalcommons.kennesaw.edu [digitalcommons.kennesaw.edu]
- 13. scholarworks.calstate.edu [scholarworks.calstate.edu]
- 14. Assessment of impacts of diphenyl phosphate on groundwater and near-surface environments: Sorption and toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 15. Fast and Environment-Friendly GC-MS Method for Eleven Organophosphorus Flame Retardants in Indoor Air, Dust, and Skin Wipes - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Life Cycle Exposure to Environmentally Relevant Concentrations of Diphenyl Phosphate (DPhP) Inhibits Growth and Energy Metabolism of Zebrafish in a Sex-Specific Manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Diphenyl phosphate synthesis - chemicalbook [chemicalbook.com]
- 18. CN106810575A - A kind of preparation method of chlorinated diphenyl phosphate - Google Patents [patents.google.com]
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